

Core Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: (2-Bromo-1-fluoroethyl)benzene

CAS No.: 1786-36-3

Cat. No.: B186356

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(2-Bromo-1-fluoroethyl)benzene is a substituted aromatic compound featuring a phenylethyl backbone with two distinct halogen substituents on the ethyl chain. The presence of both a fluorine and a bromine atom imparts unique reactivity, making it a valuable building block for introducing the 1-fluoro-2-phenylethyl moiety into more complex molecular architectures.

Chemical Identity

The fundamental identifiers for **(2-Bromo-1-fluoroethyl)benzene** are summarized below for unambiguous reference.

Identifier	Value	Source
CAS Number	1786-36-3	[1][2]
Molecular Formula	C ₈ H ₈ BrF	[1]
Molecular Weight	203.05 g/mol	[1]
IUPAC Name	(2-Bromo-1-fluoroethyl)benzene	Inferred
SMILES	<chem>C1=CC=C(C=C1)C(CBr)F</chem>	[1]
InChI Key	UIXWOQZATLBVFH-UHFFFAOYSA-N	[2]

Physical and Chemical Properties

Quantitative data for this specific compound is limited. The properties listed are based on supplier information and analogies to similar structures.

Property	Value	Source & Rationale
Appearance	Clear, colorless to pale yellow liquid	Based on analogous compounds like (2-Bromoethyl)benzene.[3]
Purity	≥95.0% - ≥97%	[1][2]
Boiling Point	Data not available	Expected to be similar to related phenyl-dihaloethanes.
Melting Point	Data not available	Not applicable (liquid at room temperature).
Solubility	Miscible with organic solvents (e.g., THF, methanol)	Based on the properties of similar halogenated aromatics. [4]

Proposed Synthesis Methodology

While specific literature on the synthesis of **(2-Bromo-1-fluoroethyl)benzene** is not readily available, a logical and efficient pathway can be devised starting from styrene, a common and inexpensive starting material. The proposed methodology involves a two-step sequence of halofluorination followed by radical bromination, or vice-versa. The choice of sequence is critical to control regioselectivity. A plausible route is outlined below.

Retrosynthetic Analysis & Strategy

The target molecule can be disconnected at the C-Br and C-F bonds. A logical forward synthesis involves the addition of these halogens across the double bond of styrene. Direct addition of "BrF" is challenging. A more practical approach is the electrophilic addition of a fluorine source and a bromide source, or a bromonium ion intermediate followed by fluoride capture.

Proposed Experimental Protocol: Two-Step Synthesis from Styrene

Step 1: Synthesis of 1-Fluoro-2-phenylethanol from Styrene

This step involves an oxyfluorination reaction. The regioselectivity is governed by the formation of the more stable benzylic carbocation intermediate, which is then attacked by the fluoride nucleophile.

- In a fume hood, charge a three-necked flask equipped with a magnetic stirrer, thermometer, and dropping funnel with a solution of styrene (1.0 eq) in a suitable solvent like dichloromethane (DCM).
- Cool the reaction mixture to 0°C using an ice bath.
- Slowly add N-Bromosuccinimide (NBS) (1.1 eq) to the solution to form a bromonium ion intermediate.
- Follow with the dropwise addition of a fluoride source, such as triethylamine tris(hydrofluoride) (Et₃N·3HF) (1.5 eq). The fluoride ion will open the bromonium ring at the benzylic position.

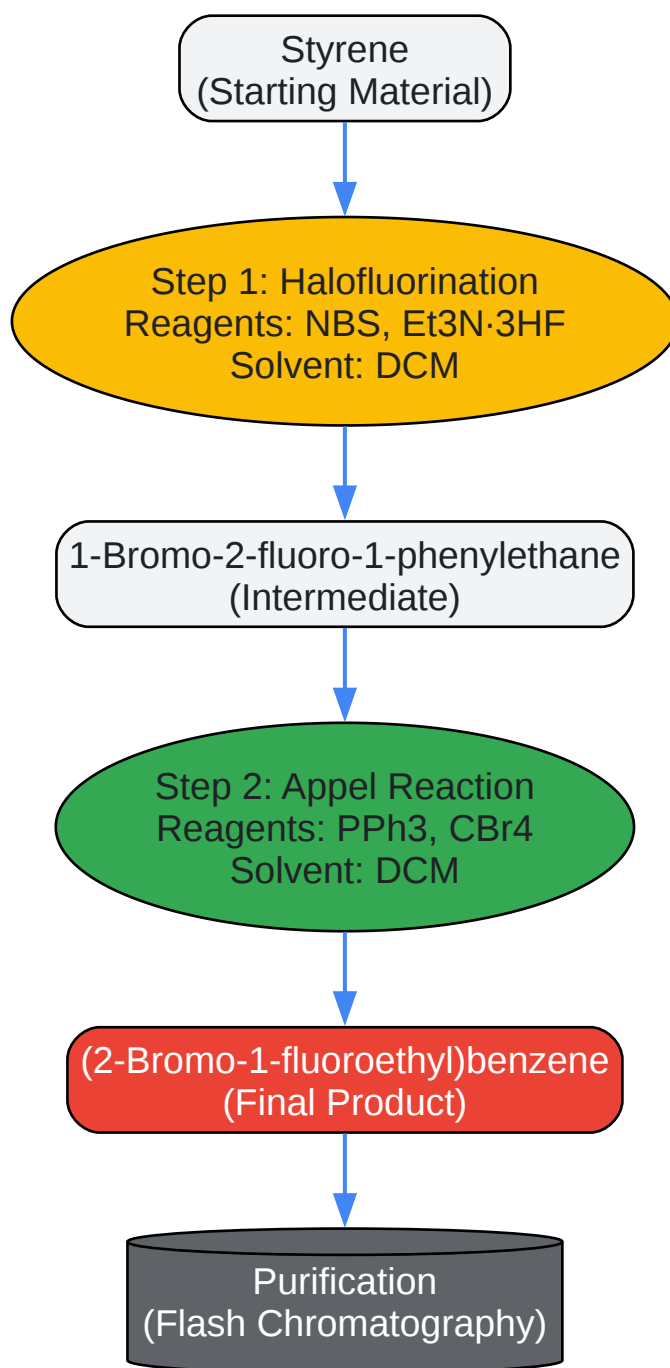
- Allow the reaction to stir at 0°C for 1 hour and then warm to room temperature, monitoring progress by TLC.
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with DCM, dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude bromofluoro intermediate via flash column chromatography.

Step 2: Conversion to **(2-Bromo-1-fluoroethyl)benzene**

This is a standard conversion of a hydroxyl group to a bromide, for which multiple methods exist. The Appel reaction is a reliable choice.

- Dissolve the purified 1-fluoro-2-phenylethanol (1.0 eq) and triphenylphosphine (PPh₃) (1.5 eq) in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).[\[5\]](#)
- Cool the solution to 0°C.
- Slowly add a solution of carbon tetrabromide (CBr₄) or 1,2-dibromo-1,1,2,2-tetrachloroethane (DBTCE) (1.5 eq) in DCM dropwise.[\[5\]](#)
- Stir the reaction at 0°C for 15-30 minutes and then allow it to warm to room temperature.
- Monitor the reaction by TLC until the starting material is consumed.
- Concentrate the reaction mixture and purify directly by flash column chromatography on silica gel to yield the final product, **(2-Bromo-1-fluoroethyl)benzene**.[\[5\]](#)

Synthesis Workflow Diagram



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Caption: Proposed two-step synthesis of **(2-Bromo-1-fluoroethyl)benzene** from styrene.

Chemical Reactivity and Synthetic Utility

The reactivity of **(2-Bromo-1-fluoroethyl)benzene** is dominated by the two halogen atoms, which function as leaving groups in substitution and elimination reactions. The bromine atom is

a significantly better leaving group than the fluorine atom.

Nucleophilic Substitution Reactions

Nucleophilic substitution will preferentially occur at the carbon bearing the bromine atom (C2). Given that this is a secondary alkyl halide, the reaction can proceed via either an S_N1 or S_N2 mechanism, depending on the nucleophile and reaction conditions.[\[6\]](#)

- S_N2 Pathway: Strong, unhindered nucleophiles (e.g., azide, cyanide, primary amines) will favor a concerted S_N2 displacement of the bromide, leading to inversion of stereochemistry if the starting material is chiral.[\[6\]](#)
- S_N1 Pathway: Under solvolytic conditions with weak nucleophiles (e.g., water, alcohols), an S_N1 mechanism may be competitive, proceeding through a secondary carbocation intermediate.

Elimination Reactions

In the presence of a strong base, **(2-Bromo-1-fluoroethyl)benzene** can undergo elimination to form fluorostyrene isomers. The mechanism can be either E2 or E1cb.

- E2 Pathway: A strong, bulky base can abstract the benzylic proton (at C1) while the bromide leaves simultaneously.
- E1cb Pathway: Due to the acidity of the benzylic proton, an E1cb mechanism is highly plausible. The base would first abstract the proton to form a resonance-stabilized benzylic carbanion.[\[7\]](#) In a subsequent step, this carbanion would expel the bromide leaving group. This pathway is often favored when the leaving group is poor or the proton is particularly acidic, both conditions which apply here to varying degrees.[\[7\]](#)

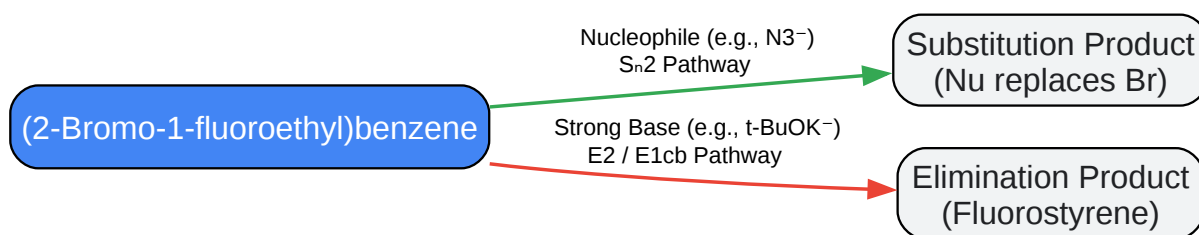
Potential Applications in Synthesis

This molecule is a precursor to a variety of functionalized phenylethyl derivatives.

- Pharmaceutical Intermediates: It can be used to introduce the unique 1-fluoro-2-phenylethyl scaffold into potential drug candidates. Halogenated compounds are crucial building blocks for active pharmaceutical ingredients (APIs), including antimicrobial agents, antidepressants, and anti-inflammatory drugs.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Agrochemicals: Similar to other bromofluoroaromatic compounds, it could serve as an intermediate in the synthesis of novel pesticides and herbicides.[4]
- Materials Science: The incorporation of fluorine can enhance the thermal stability and durability of polymers. This compound could be used to create specialized flame-retardant polymers or coatings.[4][10]

Key Reactivity Pathways Diagram



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Caption: Major reaction pathways for **(2-Bromo-1-fluoroethyl)benzene**.

Safety, Handling, and Storage

Specific safety data for **(2-Bromo-1-fluoroethyl)benzene** is not available. Therefore, a conservative approach based on data from structurally similar compounds, such as bromoethylbenzenes and other halogenated irritants, is mandatory.[12] The compound should be treated as hazardous.

Hazard Classification (Anticipated)

The following hazards are anticipated based on analogous compounds.

Hazard Class	GHS Code	Statement
Flammable Liquids	H227	Combustible liquid.
Skin Corrosion/Irritation	H315	Causes skin irritation.
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity	H335	May cause respiratory irritation.
Acute Oral Toxicity	H302	Harmful if swallowed.[13]

Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Always handle this chemical in a certified chemical fume hood to avoid inhalation of vapors.[14] Ensure an eyewash station and safety shower are readily accessible.[15]
- Eye/Face Protection: Wear chemical safety goggles and a face shield.[14]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for damage before each use and dispose of them properly after handling.[12]
- Skin and Body Protection: Wear a flame-resistant lab coat, fully buttoned. Use a chemical-resistant apron for transfers or procedures with a high splash risk.[12] Closed-toe shoes are mandatory.
- Handling: Avoid generating mists or vapors. Keep away from heat, sparks, open flames, and hot surfaces.

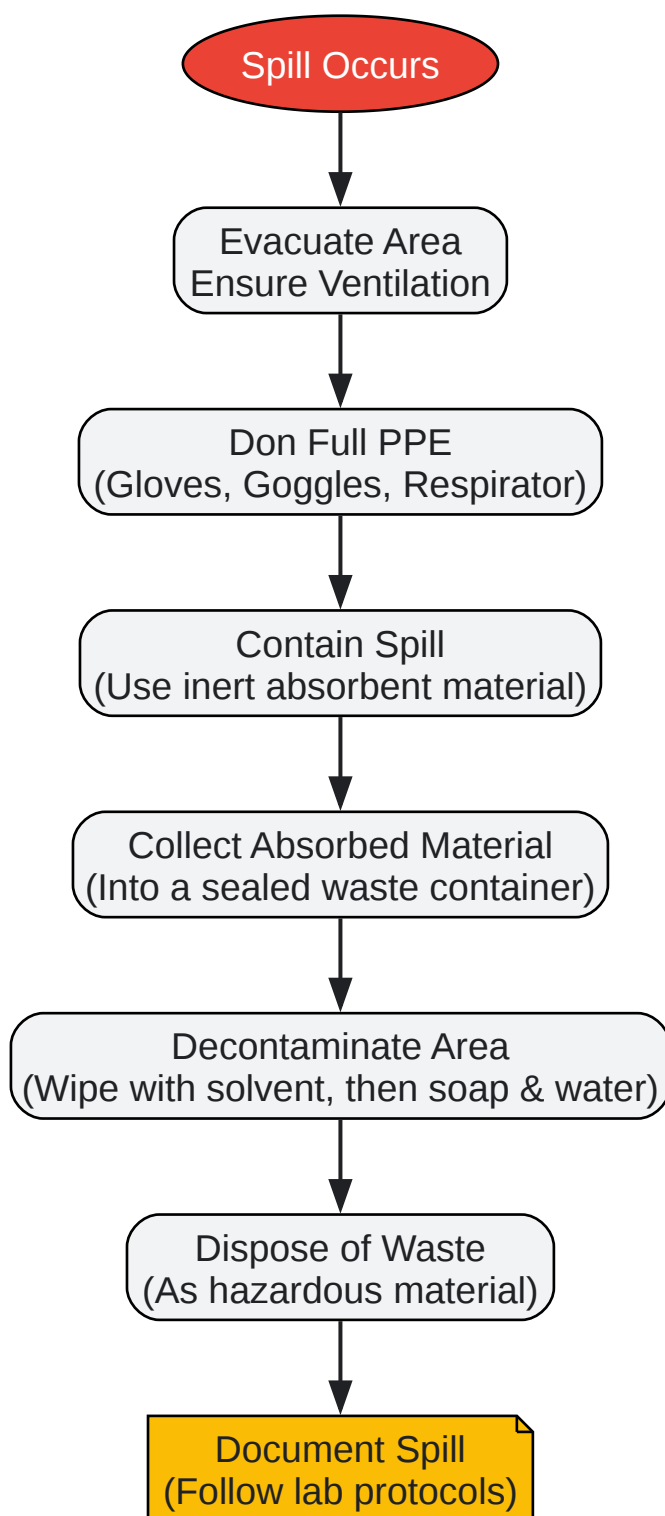
Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[14]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases. [14]

Emergency and First Aid Procedures

- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[14\]](#)
- Skin Contact: Take off all contaminated clothing immediately. Rinse skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[14\]](#)
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[\[15\]](#)

Spill Cleanup Protocol



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